

An In-depth Technical Guide to y-Hexachlorocyclohexane-13C6

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and analytical applications of y-Hexachlorocyclohexane-13C6 (gamma-HCH-13C6). This isotopically labeled compound is a critical internal standard for the quantitative analysis of its unlabeled counterpart, lindane, a potent organochlorine insecticide.

Chemical Structure and Properties

y-HCH-13C6 is the isotopically labeled form of gamma-hexachlorocyclohexane, where all six carbon atoms in the cyclohexane ring are the carbon-13 isotope. This labeling provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based analytical methods.

Chemical Structure

The chemical structure of γ-HCH-13C6 is depicted below. The molecule exists in a chair conformation with three equatorial and three axial chlorine atoms.

Figure 1: Chemical structure of gamma-HCH-13C6.

Physicochemical Properties

A summary of the key physicochemical properties for γ-HCH-13C6 and its unlabeled counterpart, lindane, are presented in Table 1.



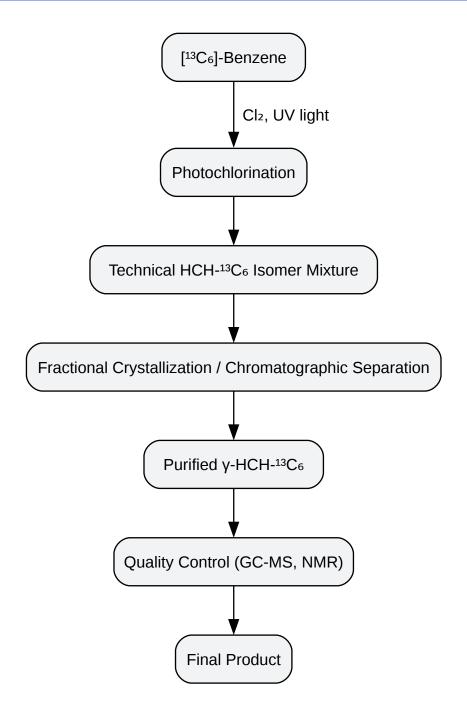
Property	y-HCH-13C6	Lindane (y-HCH)	
Molecular Formula	¹³ C ₆ H ₆ Cl ₆ [1]	C ₆ H ₆ Cl ₆ [2][3]	
Molecular Weight	296.79 g/mol [4]	[4] 290.83 g/mol [2][3]	
CAS Number	104215-85-2[1][4]	58-89-9[2]	
Appearance	White crystalline solid[5]	Colorless to white crystalline powder[2][5]	
Melting Point	113-115 °C	~113 °C[2]	
Water Solubility	Insoluble (assumed similar to lindane)	7.3 mg/L at 25°C[2]	
Solubility in Organic Solvents	Very soluble in acetone, benzene, and ethanol (assumed similar to lindane)[2]	Very soluble in acetone, benzene, and ethanol[2]	
log Kow (Octanol-Water Partition Coefficient)	Not experimentally determined, expected to be similar to lindane	3.72[6]	
Vapor Pressure	Not experimentally determined, expected to be similar to lindane	5.6 mPa at 20°C[2]	

Synthesis and Manufacturing

The synthesis of γ -HCH-13C6 is a multi-step process that is not commonly performed in a standard laboratory setting due to the hazardous nature of the reagents and the complexity of the purification.

A general workflow for the synthesis is outlined below.





Click to download full resolution via product page

Figure 2: General synthesis workflow for gamma-HCH-13C6.

The primary route for synthesizing γ -HCH-13C6 involves the photochlorination of [13 C6]-benzene. This reaction yields a technical mixture of hexachlorocyclohexane isomers, including alpha (α), beta (β), gamma (γ), delta (δ), and epsilon (ϵ) forms. The desired γ -isomer is then isolated from this mixture through techniques such as fractional crystallization or



chromatography. Due to the proprietary nature of commercial chemical synthesis, detailed experimental protocols are not readily available in the public domain.

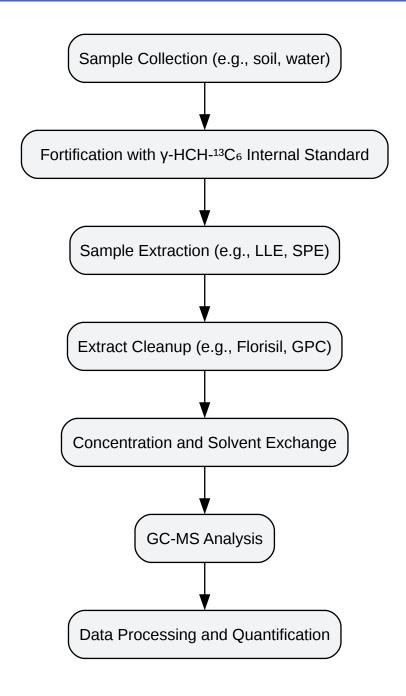
Experimental Protocols: Analytical Application

y-HCH-13C6 is predominantly used as an internal standard for the quantification of lindane in various matrices, including environmental, food, and biological samples. The standard is added to the sample at the beginning of the analytical process to correct for analyte losses during sample preparation and instrumental analysis.

General Experimental Workflow for Sample Analysis

The following diagram illustrates a typical workflow for the analysis of lindane in an environmental sample using y-HCH-13C6 as an internal standard.





Click to download full resolution via product page

Figure 3: Typical analytical workflow using gamma-HCH-13C6.

Detailed Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

The following is a representative GC-MS protocol for the analysis of lindane, utilizing γ -HCH-13C6 as an internal standard. This protocol is a composite of typical parameters found in the



literature and may require optimization for specific sample matrices and instrumentation.[7][8] [9][10]

Table 2: Representative GC-MS Parameters

Parameter	Setting
Gas Chromatograph	Agilent 7890 or equivalent[7]
Injector	Split/splitless inlet
Injection Volume	1 μL
Injection Mode	Splitless
Injector Temperature	250 °C
Carrier Gas	Helium
Column	DB-5ms (30 m x 0.25 mm, 0.25 μm film thickness) or equivalent
Oven Temperature Program	Initial 60°C for 1 min, ramp at 20°C/min to 180°C, then ramp at 10°C/min to 280°C, hold for 5 min
Mass Spectrometer	Agilent 5977 or equivalent
Ionization Mode	Electron Ionization (EI) at 70 eV
Ion Source Temperature	230 °C
Quadrupole Temperature	150 °C
Acquisition Mode	Selected Ion Monitoring (SIM)
Ions Monitored (m/z)	Lindane: 181, 183, 219 (quantification ion in bold)
γ-HCH-13C6: 187, 189, 225 (quantification ion in bold)	

Data Presentation and Interpretation



The use of γ-HCH-13C6 allows for accurate quantification by isotope dilution mass spectrometry. The concentration of lindane in the sample is calculated by comparing the peak area ratio of the analyte to the internal standard against a calibration curve.

Table 3: Example Calibration Data

Calibration Level (ng/mL)	Lindane Peak Area	y-HCH-13C6 Peak Area	Response Ratio (Lindane/y-HCH- 13C6)
1	15,000	100,000	0.15
5	75,000	100,000	0.75
10	150,000	100,000	1.50
50	750,000	100,000	7.50
100	1,500,000	100,000	15.00

Safety and Handling

y-HCH-13C6 should be handled with the same precautions as its unlabeled, toxic counterpart, lindane. It is classified as a hazardous substance. Appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood. For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

Conclusion

y-Hexachlorocyclohexane-13C6 is an indispensable tool for the accurate and precise quantification of lindane in a variety of complex matrices. Its chemical and physical properties are nearly identical to the native compound, ensuring it behaves similarly during sample preparation and analysis, while its mass difference allows for clear differentiation by mass spectrometry. The use of this internal standard is a cornerstone of robust and reliable analytical methods for monitoring this important environmental pollutant.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Gamma-Lindane-13C6 | CAS 104215-85-2 | LGC Standards [lgcstandards.com]
- 2. EXTOXNET PIP LINDANE [extoxnet.orst.edu]
- 3. epa.gov [epa.gov]
- 4. Î³-HCH (Î³-BHC) (lindane) (Â¹Â³Câ^[2], 99%) 100 Âμg/mL in nonane Cambridge Isotope Laboratories, CLM-1282-1.2 [isotope.com]
- 5. osha.gov [osha.gov]
- 6. Lindane PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. chromatographyonline.com [chromatographyonline.com]
- 8. scielo.br [scielo.br]
- 9. documents.thermofisher.com [documents.thermofisher.com]
- 10. tools.thermofisher.com [tools.thermofisher.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to γ-Hexachlorocyclohexane-13C6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3417344#gamma-hch-13c6-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com